

Potassium Ethanoate: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *potassium;ethanoate*

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Introduction

Potassium ethanoate, also known as potassium ethoxide, is a potent organometallic compound with the chemical formula C_2H_5KO . As the conjugate base of ethanol, it is a strong base widely employed in organic synthesis. Its utility in deprotonation reactions, transesterification processes, and as a catalyst makes it a valuable reagent in the pharmaceutical and chemical industries. For researchers, scientists, and drug development professionals, a thorough understanding of its physical and chemical characteristics is paramount for its safe handling, effective application, and the successful development of robust synthetic protocols. This technical guide provides an in-depth overview of the physical appearance, form, and key properties of potassium ethanoate, supplemented with detailed experimental protocols for its characterization.

Physical and Chemical Properties

Potassium ethanoate is typically a solid, hygroscopic powder.^[1] Its appearance can vary from white to off-white or light yellow to tan.^{[1][2]} When dissolved in ethanol, it forms a colorless to

yellow, clear to slightly cloudy liquid. The solid material is both air and moisture sensitive, reacting vigorously with water.[3]

Data Summary

The following table summarizes the key quantitative physical and chemical properties of potassium ethanolate.

Property	Value	Citations
Chemical Formula	C ₂ H ₅ KO	[3]
Molecular Weight	84.16 g/mol	[4]
Physical State	Solid, Powder	
Color	White to off-white, light yellow-tan	[1][2]
Odor	Alcohol-like	[5][6]
Melting Point	250 °C (decomposes)	[2]
Density	0.894 g/mL	[2][7]
Bulk Density	0.65 g/mL	
Solubility	Reacts with water; Soluble in ethanol, ether.	[6]
Auto-ignition Temperature	~50 - 60 °C (in moist air)	

Experimental Protocols

Due to its reactivity with air and moisture, the characterization of potassium ethanolate requires specialized handling techniques to ensure the integrity of the sample and the accuracy of the measurements.[8] All manipulations of the solid should be performed under an inert atmosphere, such as dry nitrogen or argon, typically within a glovebox.[8][9]

General Handling of Air- and Moisture-Sensitive Solids

- Preparation: All glassware and equipment must be thoroughly dried in an oven (e.g., at 125 °C overnight) and cooled under a stream of inert gas or in a desiccator before being introduced into the glovebox.[7]
- Glovebox Operation: The glovebox atmosphere should be maintained with low levels of oxygen and water (typically <1 ppm).[9] Before introducing any materials, the antechamber should be purged and refilled with inert gas multiple times (typically 3 cycles).[10][9]
- Sample Transfer: The container of potassium ethanolate should be opened only inside the glovebox. Use clean, dry spatulas for transferring the powder.
- Sealing: After manipulation, all containers holding potassium ethanolate must be securely sealed before removal from the glovebox to prevent exposure to the atmosphere.

Determination of Physical Appearance and Form

- Objective: To visually inspect and describe the color and physical form of the sample.
- Methodology:
 1. Transfer a small, representative sample (approximately 100 mg) of potassium ethanolate onto a dry watch glass inside a glovebox.
 2. Observe the sample against a white background under the glovebox lighting.
 3. Record the color (e.g., white, off-white, yellow).
 4. Examine the form of the solid, noting if it is a fine powder, crystalline, or granular. A magnifying lens can be used for a more detailed observation.
 5. Record all observations.

Determination of Bulk Density

- Objective: To determine the bulk density of the potassium ethanolate powder.
- Methodology (adapted for glovebox use):

1. Inside a glovebox, weigh approximately 10 g of potassium ethanolate to an accuracy of 0.1%.[\[5\]](#)
2. Transfer the weighed powder into a dry, 25 mL graduated cylinder.[\[5\]](#)
3. Gently level the powder bed without compacting it.
4. Record the unsettled apparent volume (V_0) to the nearest graduated unit.[\[6\]](#)
5. Calculate the bulk density using the formula: Bulk Density = Mass / V_0 .
6. The determination should be replicated for reproducibility.[\[6\]](#)

Determination of Melting Point

- Objective: To determine the melting point (decomposition temperature) of potassium ethanolate.
- Methodology (adapted for air-sensitive compounds):
 1. Inside a glovebox, finely crush the potassium ethanolate sample with a mortar and pestle if it is not already a fine powder.[\[11\]](#)
 2. Load the powdered sample into a capillary tube to a height of 2-3 mm.[\[12\]](#)
 3. Seal the open end of the capillary tube using a flame or a capillary sealer. This must be done quickly and carefully to prevent thermal decomposition of the sample.
 4. Remove the sealed capillary tube from the glovebox.
 5. Place the capillary tube into a melting point apparatus.[\[12\]](#)
 6. Heat the sample rapidly to approximately 230 °C.
 7. Decrease the heating rate to 1-2 °C per minute as the temperature approaches the expected decomposition point.[\[12\]](#)
 8. Record the temperature at which the sample begins to darken or decompose. Since potassium ethanolate decomposes at its melting point, a distinct liquid phase may not be

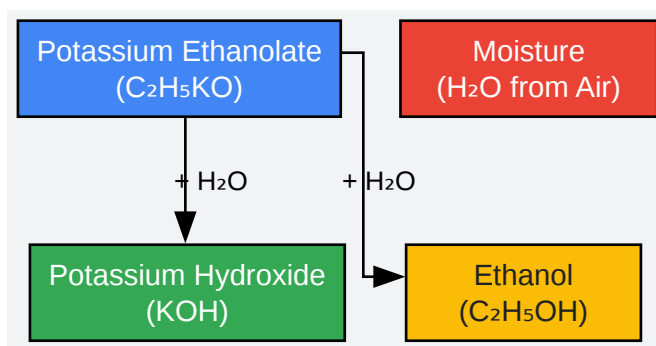
observed.[13] The temperature range over which decomposition occurs should be noted.

Determination of Solubility

- Objective: To qualitatively determine the solubility of potassium ethanolate in specified solvents.
- Methodology (adapted for reactive compounds):
 1. Reaction with Water:
 - Inside a fume hood, place a small amount (e.g., 50 mg) of potassium ethanolate in a test tube.
 - Carefully add deionized water dropwise.
 - Observe the reaction. A vigorous reaction with the evolution of heat is indicative of its reactivity.[3] Note that this is a reactivity test, not a solubility test, as the compound is hydrolyzed.
 2. Solubility in Aprotic Solvents (e.g., Ether):
 - Inside a glovebox, place approximately 50 mg of potassium ethanolate into a dry vial.
 - Add 1 mL of a dry, aprotic solvent (e.g., diethyl ether).
 - Seal the vial and agitate for 2-3 minutes.
 - Visually inspect for the dissolution of the solid. Record as soluble, partially soluble, or insoluble.

Reactivity and Logical Relationships

The physical stability and appearance of potassium ethanolate are critically dependent on its environment. It is highly hygroscopic and reacts with moisture from the air in a hydrolytic reaction to form potassium hydroxide and ethanol.[1][3] This reactivity underscores the necessity of handling it under anhydrous conditions to maintain its chemical integrity.

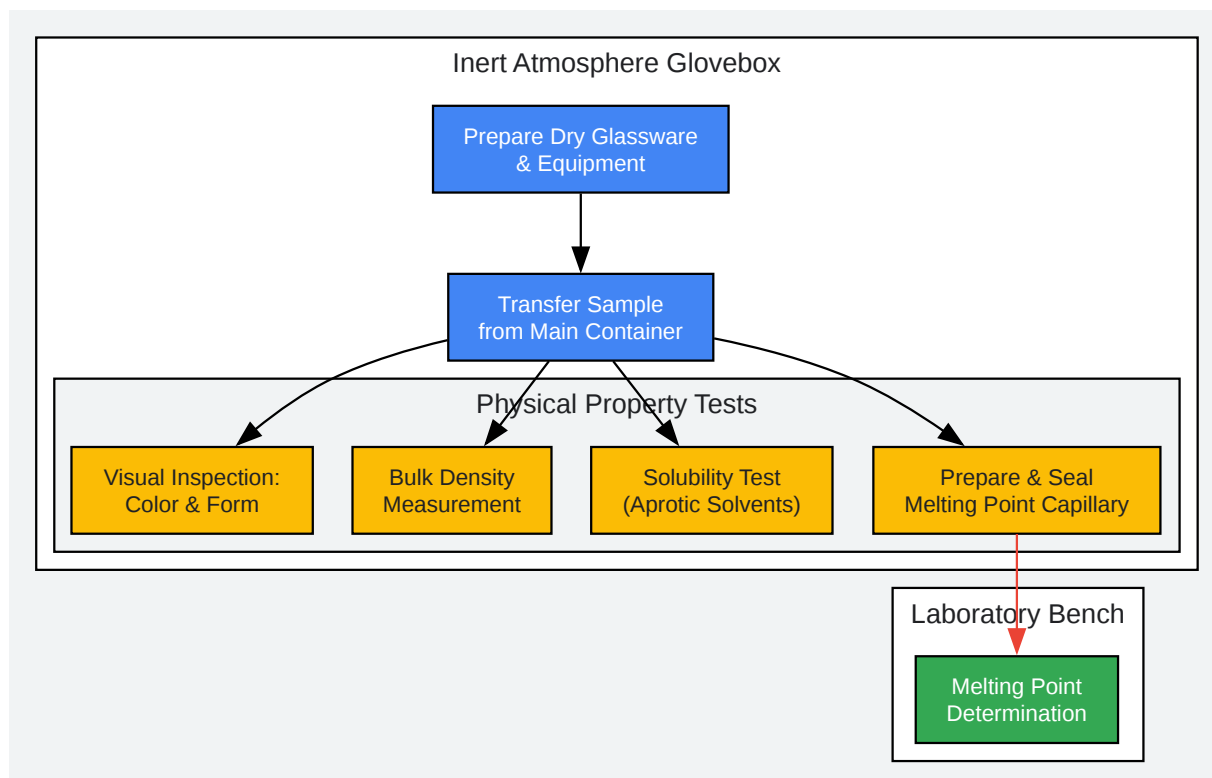


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Caption: Hydrolysis of potassium ethanolate.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the physical characterization of potassium ethanolate, emphasizing the necessary precautions for handling an air- and moisture-sensitive compound.



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Caption: Workflow for physical characterization.

Conclusion

Potassium ethanolate is a foundational strong base in synthetic chemistry, characterized as a white to yellow, air- and moisture-sensitive powder. Its physical properties, particularly its high reactivity with water, dictate stringent handling requirements, necessitating the use of an inert atmosphere to preserve its integrity. The experimental protocols and workflows detailed in this guide provide a framework for the accurate and safe characterization of this important reagent. A comprehensive understanding of these characteristics is essential for its effective use in research and development, ensuring reproducibility and safety in all applications.

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